

2,3-Difluorophenol CAS number and safety data

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Compound of Interest

Compound Name: 2,3-Difluorophenol

Cat. No.: B1222669

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An In-depth Technical Guide to 2,3-Difluorophenol

This technical guide provides comprehensive information on **2,3-Difluorophenol**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, safety data, physical and chemical properties, and a detailed experimental protocol for its synthesis.

Chemical Identification

Identifier	Value
Chemical Name	2,3-Difluorophenol
CAS Number	6418-38-8[1][2]
Molecular Formula	C ₆ H ₄ F ₂ O[3][4]
Molecular Weight	130.09 g/mol [3][4]
Synonyms	Phenol, 2,3-difluoro-[4]
InChI Key	RPEPGIOVXBBUMJ-UHFFFAOYSA-N[4]

Safety and Hazard Information

2,3-Difluorophenol is classified as a hazardous chemical and requires careful handling.[1] The following tables summarize its GHS classification and associated precautionary statements.

GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	Category 3[2]
Flammable Solids	Category 1 & 2[1][4]
Acute Toxicity, Oral	Category 4[2][4]
Acute Toxicity, Dermal	Category 4[4]
Skin Corrosion/Irritation	Category 1C & 2[1][4]
Serious Eye Damage/Irritation	Category 1 & 2A[1][2]
Acute Toxicity, Inhalation	Category 4
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)[2]

Note: Classifications may vary slightly between suppliers.

GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H226	Flammable liquid and vapor.[2] [4]
H228	Flammable solid.[4][5]	
H302	Harmful if swallowed.[2][4]	
H312	Harmful in contact with skin.[4]	
H314	Causes severe skin burns and eye damage.[4][5]	
H315	Causes skin irritation.[2][4]	
H319	Causes serious eye irritation. [2]	
H332	Harmful if inhaled.[5]	
H335	May cause respiratory irritation.[2]	
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5][6]
P260	Do not breathe dust/fume/gas/mist/vapours/spray.[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][6]	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2][6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	

Remove contact lenses, if present and easy to do.
Continue rinsing.[2][5]

P403+P233

Store in a well-ventilated place. Keep container tightly closed.[5][7]

Hazard Pictograms:

GHS02 (Flame), GHS05 (Corrosion), GHS07 (Exclamation Mark)

Physical and Chemical Properties

Property	Value
Appearance	White or colorless to almost white or almost colorless powder to lump.[3]
Melting Point	37 - 42 °C[3][8]
Boiling Point	54 °C @ 25 mmHg[3][8]
Flash Point	57 °C (134.6 °F) - closed cup[2][8]
pKa	7.71 ± 0.10 (Predicted)[8]
Storage Temperature	2-8°C, under inert atmosphere[8]

Experimental Protocols

Synthesis of 2,3-Difluorophenol from 2,3-Difluorophenylboronic Acid

This protocol details a method for the synthesis of **2,3-Difluorophenol**.[\[8\]](#)

Materials:

- 2,3-Difluorophenylboronic acid (1.00 eq.)
- Dichloromethane (DCM)

- Hydrogen peroxide (30%)
- 500 mL round-bottomed flask
- Stirring apparatus

Methodology:

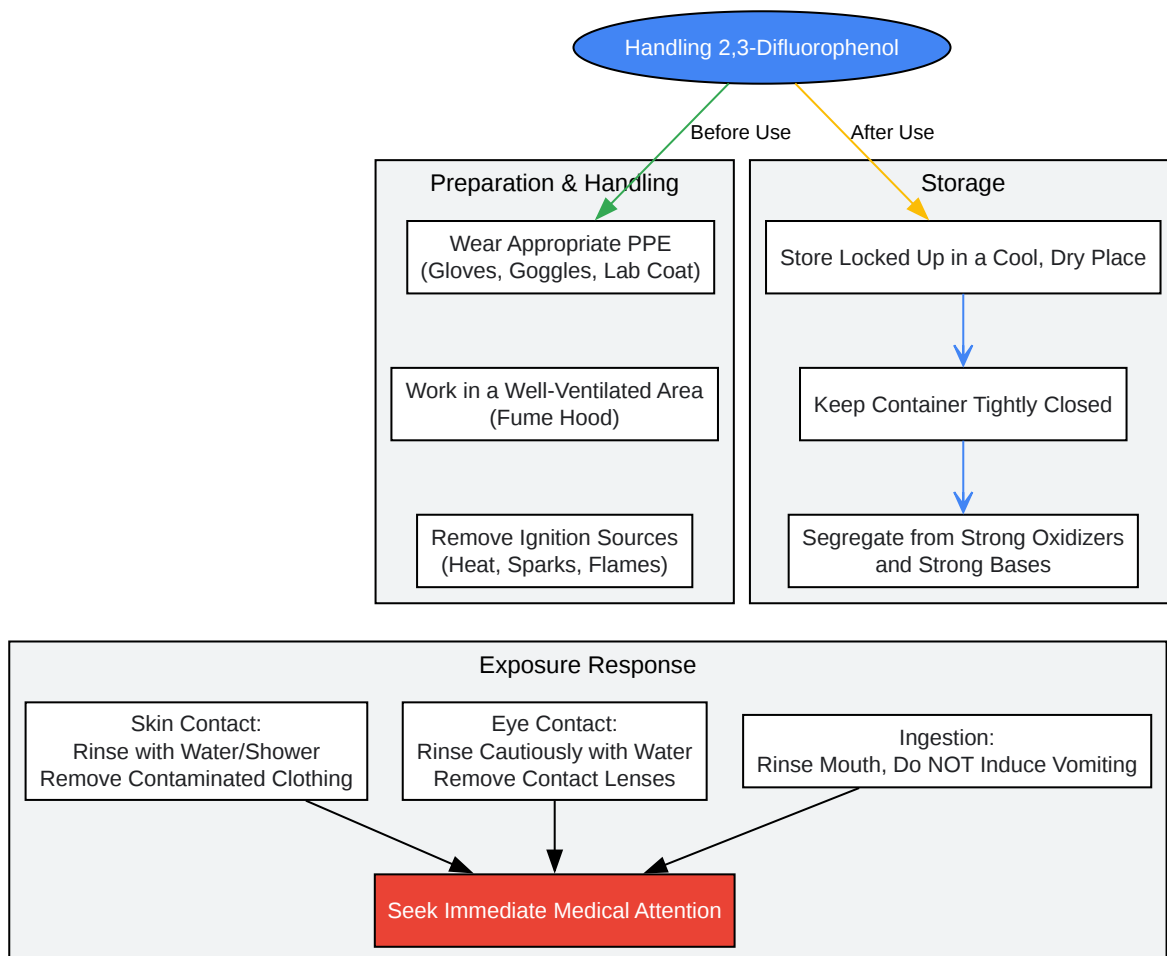
- In a 500 mL round-bottomed flask, dissolve 2,3-difluorophenylboronic acid (30 g, 189.98 mmol) in dichloromethane (250 mL).[\[8\]](#)
- Under continuous stirring, slowly add hydrogen peroxide (30 mL) dropwise to the solution.[\[8\]](#)
- Maintain the reaction mixture at 25°C and continue stirring for 2 hours.[\[8\]](#)
- Upon completion, the reaction can be worked up using standard extraction and purification techniques to isolate the **2,3-Difluorophenol** product.

Application in the Synthesis of an Organophosphate-Sensitive Polymer

2,3-Difluorophenol serves as a key intermediate in the synthesis of poly{methyl[3-(2-hydroxy-3,4-difluoro)phenyl]propyl siloxane} (PMDFPS), a material sensitive to toxic organophosphates. The synthesis involves the reaction of **2,3-Difluorophenol** with other reagents to create the functionalized siloxane polymer.

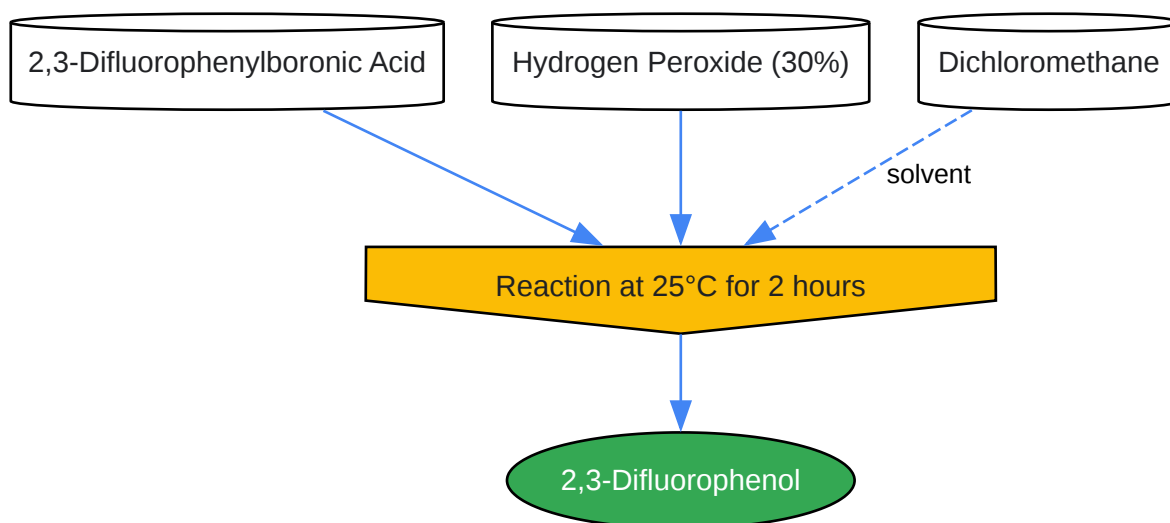
Visualized Workflows

The following diagrams illustrate key processes related to **2,3-Difluorophenol**.



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Caption: Workflow for Safe Handling and Emergency Response for **2,3-Difluorophenol**.



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Caption: Synthesis pathway for **2,3-Difluorophenol**.

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